

An In-depth Technical Guide to 2-(2-Methoxyphenoxy)ethylamine

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Compound of Interest

Compound Name: 2-[(2-Methoxyphenyl)methoxy]ethan-1-amine

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Authored for Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of 2-(2-Methoxyphenoxy)ethylamine, a pivotal chemical intermediate in modern pharmacology. We will delve into its fundamental physicochemical properties, explore common synthetic routes with a focus on the underlying chemical principles, and illuminate its significant role in the development of therapeutic agents. This document is designed to serve as a technical resource, blending established data with practical insights for laboratory application.

Core Chemical Identity and Physicochemical Properties

2-(2-Methoxyphenoxy)ethylamine, also known by synonyms such as o-Methoxy Phenoxy Ethamine and Guaiacoxyethylamine, is an organic compound characterized by a methoxy-substituted phenyl ring linked to an ethylamine chain via an ether bond.^[1] This unique structure, combining a hydrophilic amine group with a more hydrophobic aromatic component,

imparts moderate polarity and influences its reactivity and solubility.[1] The presence of the amine group allows for hydrogen bonding, a key factor in its molecular interactions.[1]

Table 1: Physicochemical Properties of 2-(2-Methoxyphenoxy)ethylamine

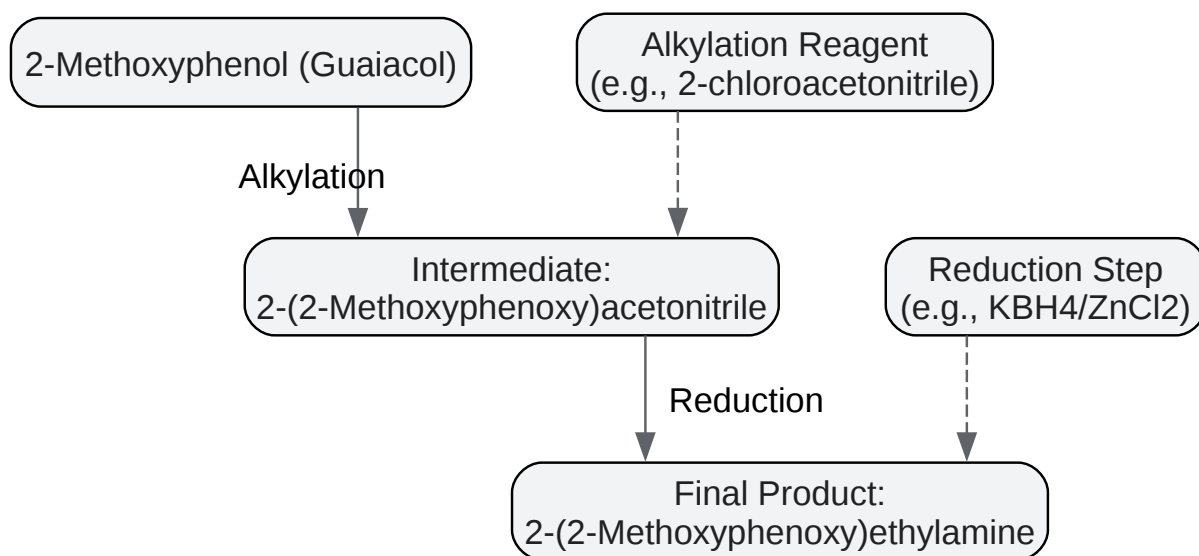
Property	Value	Source(s)
CAS Number	1836-62-0	[2][3]
Molecular Formula	C ₉ H ₁₃ NO ₂	[2][3]
Molecular Weight	167.21 g/mol	[2][4]
Appearance	Clear, colourless oil or liquid	[5][6]
Boiling Point	98 °C at 0.4 mmHg	[5]
Density	~1.11 g/cm ³	[5]
pKa	8.55 ± 0.10 (Predicted)	[5]
Solubility	Difficult to mix with water	[5][7]
SMILES	<chem>COC1=CC=CC=C1OCCN</chem>	[1][2]
InChI Key	CKJRKLKVCHMWLV-UHFFFAOYSA-N	[1][5]

Synthesis Methodologies: A Strategic Perspective

The synthesis of 2-(2-Methoxyphenoxy)ethylamine is a critical process, as its purity and yield directly impact the quality of downstream active pharmaceutical ingredients (APIs). Several synthetic routes have been developed, each with distinct advantages and challenges regarding safety, cost, and efficiency.

One common approach involves the o-alkylation of 2-methoxyphenol (guaiacol), followed by subsequent amidation and reduction.[8] An alternative, the Gabriel synthesis, utilizes potassium phthalimide but can be associated with lower overall yields.[8] Other methods have been explored to avoid hazardous reagents like hydrazine hydrate, sodium hydride (NaH), and lithium aluminum hydride (LiAlH₄), which are often deemed unsuitable for large-scale commercial manufacturing due to safety concerns.[9][10]

Below is a generalized workflow illustrating a common synthetic pathway from 2-methoxyphenol.



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Caption: Generalized workflow for the synthesis of 2-(2-Methoxyphenoxy)ethylamine.

Experimental Protocol: Synthesis via Reductive Amination

This protocol outlines a robust and scalable method for synthesizing 2-(2-Methoxyphenoxy)ethylamine, adapted from established chemical principles.^[11] The rationale behind each step is provided to offer a deeper understanding of the process.

Step 1: Synthesis of 2-(2-Methoxyphenoxy)acetaldehyde

- **Procedure:** In a well-ventilated fume hood, dissolve 2-methoxyphenol in a suitable aprotic solvent such as acetone. Add a slight molar excess of anhydrous potassium carbonate, which acts as a mild base. To this stirring suspension, add 2-bromoacetaldehyde dimethyl acetal dropwise at room temperature. Heat the mixture to reflux and monitor the reaction by TLC until the starting material is consumed. After cooling, filter the inorganic salts and remove the solvent under reduced pressure. The resulting crude product is then hydrolyzed using dilute acid (e.g., 1M HCl) to yield 2-(2-methoxyphenoxy)acetaldehyde.

- **Causality:** The potassium carbonate deprotonates the phenolic hydroxyl group of guaiacol, forming a phenoxide which is a potent nucleophile. This nucleophile then displaces the bromide from the bromo-acetal in an S_N2 reaction. The acetal group serves as a protecting group for the aldehyde, which would otherwise be prone to self-condensation under basic conditions. The final acidic workup deprotects the aldehyde.

Step 2: Reductive Amination

- **Procedure:** Dissolve the crude 2-(2-methoxyphenoxy)acetaldehyde in an alcoholic solvent like ethanol or methanol. Add a source of ammonia (e.g., ammonium acetate or a solution of ammonia in methanol). Stir the mixture for 1-2 hours to allow for the formation of the imine intermediate. Cool the reaction mixture in an ice bath and add a reducing agent, such as sodium borohydride (NaBH_4), portion-wise.
- **Causality:** The primary amine (from the ammonia source) reacts with the aldehyde to form an imine (or Schiff base) intermediate, with the elimination of a water molecule. The sodium borohydride is a mild and selective reducing agent that reduces the $\text{C}=\text{N}$ double bond of the imine to a $\text{C}-\text{N}$ single bond, yielding the desired primary amine product. Performing the reduction in situ is efficient and avoids the need to isolate the often-unstable imine intermediate.

Step 3: Purification

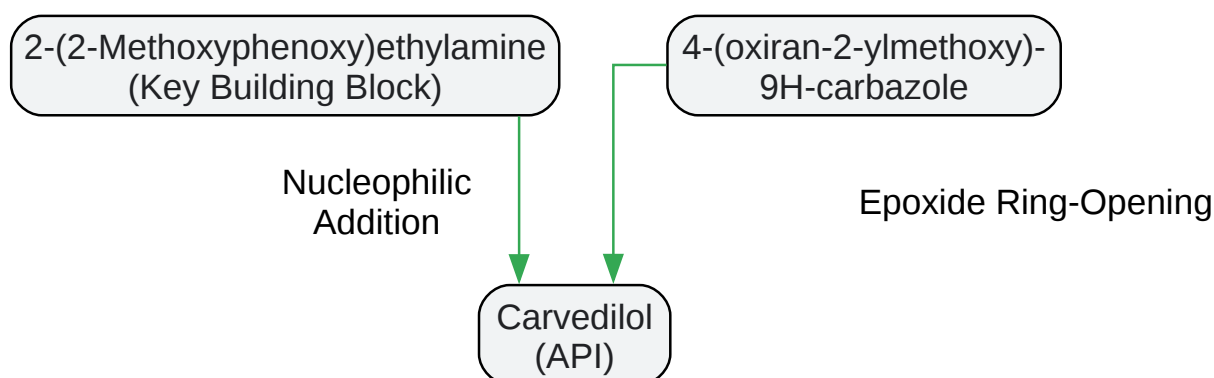
- **Procedure:** Once the reduction is complete, quench the reaction carefully with water. Acidify the mixture with dilute HCl to protonate the amine, making it water-soluble, and extract with an organic solvent (e.g., ethyl acetate) to remove any non-basic impurities. Then, basify the aqueous layer with a strong base (e.g., NaOH) to deprotonate the amine, making it soluble in organic solvents again. Extract the product into an organic solvent like dichloromethane or ethyl acetate. Dry the combined organic layers over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the final product.
- **Causality:** This acid-base workup is a classic purification technique for amines. It leverages the change in solubility of the amine upon protonation and deprotonation to effectively separate it from neutral or acidic byproducts.

Applications in Drug Development & Pharmacology

2-(2-Methoxyphenoxy)ethylamine is not typically an active pharmaceutical ingredient itself but serves as a crucial building block in the synthesis of more complex molecules.[12] Its structural motif is integral to the pharmacological activity of several marketed drugs.

Key Intermediate in API Synthesis

The primary application of this compound is as a key intermediate in the synthesis of Carvedilol.[12][13][14] Carvedilol is a non-selective beta-blocker and alpha-1 blocker used to treat heart failure and high blood pressure.[12] In the synthesis of Carvedilol, the primary amine of 2-(2-methoxyphenoxy)ethylamine is reacted with 4-(oxiran-2-ylmethoxy)-9H-carbazole.[11] The structural integrity of the 2-(2-methoxyphenoxy)ethylamine moiety is considered essential for the resulting cardiovascular properties of Carvedilol.[11] It is also used as an intermediate in the synthesis of Tamsulosin and Amosulalol.[9][14]



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